

# Noviflumuron CAS number and molecular formula

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## Compound of Interest

Compound Name: Noviflumuron

Cat. No.: B049560

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## Noviflumuron: A Technical Guide

CAS Number: 121451-02-3 Molecular Formula:  $C_{17}H_7Cl_2F_9N_2O_3$

This technical guide provides an in-depth overview of **Noviflumuron**, an insect growth regulator of the benzoylurea class. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its mechanism of action, physicochemical properties, toxicological data, environmental fate, and relevant experimental protocols.

## Core Compound Information

**Noviflumuron** is a white, odorless solid primarily used as the active ingredient in termite control products, most notably in the Sentricon® Termite Colony Elimination System.<sup>[1]</sup> It is registered as a "reduced-risk" pesticide by the U.S. Environmental Protection Agency (EPA) due to its low impact on human health and low toxicity to non-target organisms.<sup>[1]</sup>

## Physicochemical Properties of Noviflumuron

Property	Value	Reference
Molecular Weight	529.14 g/mol	--INVALID-LINK--
Melting Point	153-154 °C	--INVALID-LINK--
Water Solubility	0.194 mg/L (at 20°C)	--INVALID-LINK--
Vapor Pressure	2.20 x 10 <sup>-10</sup> mm Hg (at 20°C)	--INVALID-LINK--
Log P (Octanol/Water)	4.94 (at 20°C)	--INVALID-LINK--

## Mechanism of Action: Chitin Synthesis Inhibition

**Noviflumuron** acts as an insect growth regulator by disrupting the synthesis of chitin, a crucial component of an insect's exoskeleton.[1][2] This disruption occurs during the molting process, preventing juvenile insects from successfully developing into adults, which ultimately leads to their death.[2] The benzoylurea class of insecticides is thought to specifically inhibit the enzyme chitin synthase, which is responsible for polymerizing N-acetylglucosamine (GlcNAc) into chitin chains.

## Signaling Pathway: Insect Chitin Biosynthesis

The following diagram illustrates the simplified chitin biosynthesis pathway in insects and the point of inhibition by **Noviflumuron**.

Caption: Simplified pathway of insect chitin biosynthesis and inhibition by **Noviflumuron**.

## Toxicological Profile

**Noviflumuron** exhibits low acute toxicity to mammals. The following table summarizes key toxicological data.

Metric	Species	Value	Reference
Acute Oral LD50	Rat	> 5000 mg/kg	--INVALID-LINK--
Acute Dermal LD50	Rabbit	> 5000 mg/kg	--INVALID-LINK--
Acute Inhalation LC50	Rat	> 5.24 mg/L	--INVALID-LINK--
Eye Irritation	Rabbit	Minimally irritating	--INVALID-LINK--
Skin Irritation	Rabbit	Non-irritating	--INVALID-LINK--
Dermal Sensitization	Guinea Pig	Not a sensitizer	--INVALID-LINK--

## Ecotoxicology and Environmental Fate

While generally having a low environmental impact due to its targeted application in bait stations, **Noviflumuron** can be highly toxic to aquatic invertebrates.[\[1\]](#)

### Aquatic Toxicity

Species	Endpoint	Value	Reference
Daphnia magna (Water flea)	48h EC50	0.0003 mg/L	--INVALID-LINK--
Lepomis macrochirus (Bluegill sunfish)	96h LC50	> 2.0 mg/L	--INVALID-LINK--
Oncorhynchus mykiss (Rainbow trout)	96h LC50	> 2.00 mg/L	--INVALID-LINK--

## Environmental Fate

Property	Value/Characteristic	Reference
Soil Mobility	Immobile (Kd values: 859-7,828)	--INVALID-LINK--
Biodegradation in Soil	Slowly biodegradable; moderately persistent	[1]
Hydrolysis	Stable at neutral to acidic pH; degrades at alkaline pH (half-life of 19 days)	--INVALID-LINK--
Bioaccumulation Potential	High (BCF > 3000 or Log Pow between 5 and 7)	--INVALID-LINK--

## Experimental Protocols

### Termite Efficacy Bioassay (No-Choice Feeding Test)

This protocol is a generalized procedure for evaluating the efficacy of **Noviflumuron**-treated bait against subterranean termites.

#### 1. Materials:

- Termite colonies (e.g., *Reticulitermes flavipes*)
- Plastic containers with lids
- Washed sand
- Distilled water
- Bait matrix (e.g., refined cellulose)
- **Noviflumuron** (technical grade)
- Acetone (solvent)
- Analytical balance

- Drying oven

## 2. Bait Preparation:

- Prepare a stock solution of **Noviflumuron** in acetone at the desired concentration (e.g., 0.5% w/w).
- Evenly apply the **Noviflumuron** solution to the bait matrix and allow the acetone to evaporate completely in a fume hood.
- Prepare an untreated control bait matrix with acetone only.

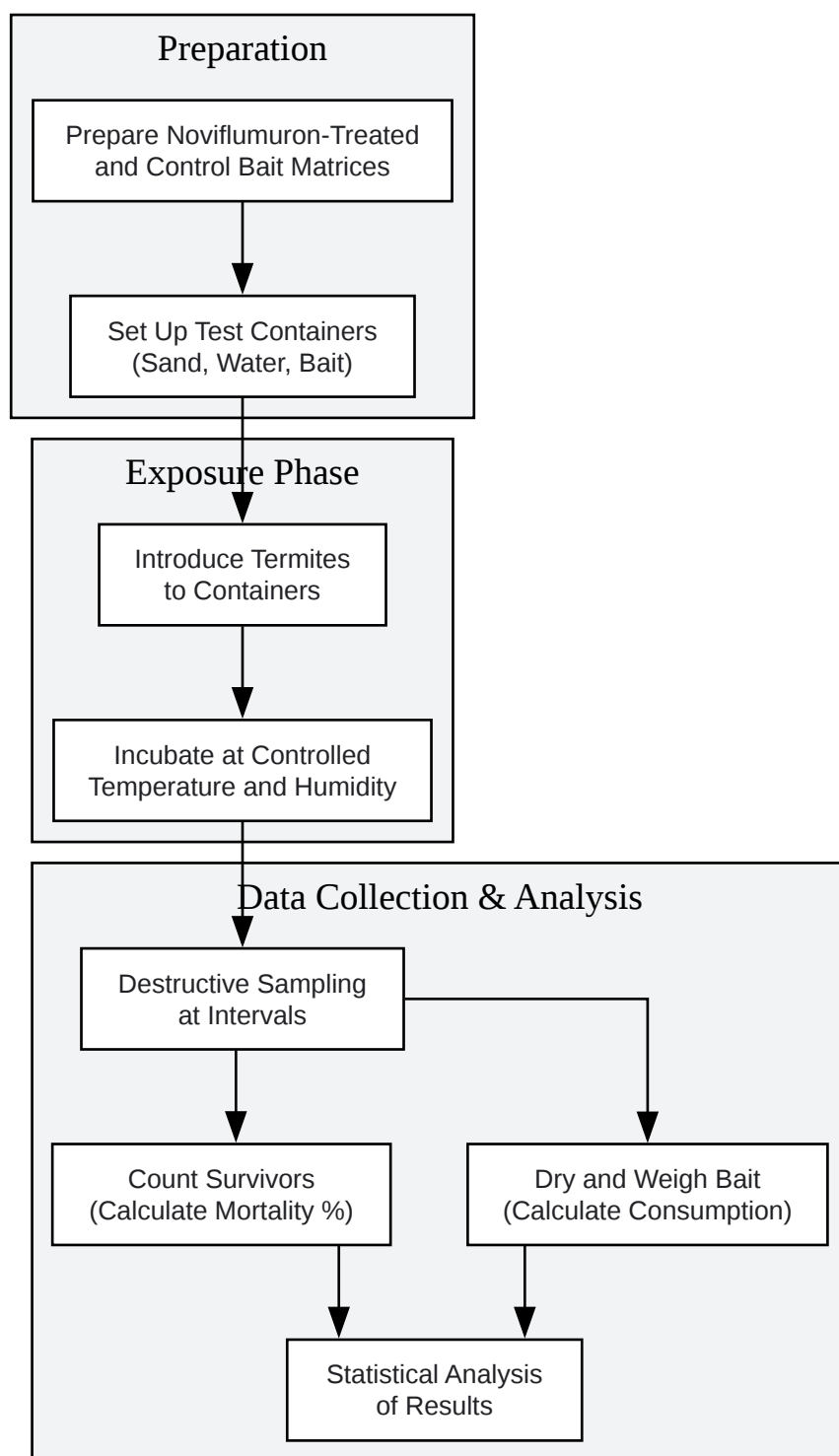
## 3. Experimental Setup:

- Add a layer of washed sand to each plastic container and moisten with distilled water.
- Place a pre-weighed amount of the treated or untreated bait matrix into each container.
- Introduce a known number of termite workers (e.g., 100) into each container.
- Maintain the containers in a controlled environment (e.g., 25°C and >80% relative humidity) in darkness.

## 4. Data Collection and Analysis:

- At predetermined intervals (e.g., 2, 4, 6, and 8 weeks), destructively sample the containers.
- Record the number of surviving and dead termites to calculate mortality rates.
- Remove the remaining bait matrix, clean off any debris, dry in an oven, and re-weigh to determine the amount of bait consumed.
- Statistically analyze the mortality and consumption data to evaluate the efficacy of the **Noviflumuron** treatment compared to the control.

# Experimental Workflow for Termite Bioassay



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Caption: Workflow for a laboratory-based termite efficacy bioassay of **Noviflumuron**.

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## References

- 1. lincolnpestcontrol.com [lincolnpestcontrol.com]
- 2. k-state.edu [k-state.edu]
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